

Application Note: Synthesis of 1-[(2-Bromo-6-fluorophenyl)methyl]pyrrolidine

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Compound of Interest

Compound Name: 1-[(2-Bromo-6-fluorophenyl)methyl]pyrrolidine
CAS No.: 1355247-07-2
Cat. No.: B568089

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Abstract & Strategic Overview

This technical guide details the synthesis of **1-[(2-Bromo-6-fluorophenyl)methyl]pyrrolidine** (CAS: 1355247-07-2), a sterically congested tertiary amine frequently utilized as a pharmacophore in kinase inhibitors and GPCR modulators.^{[1][2]}

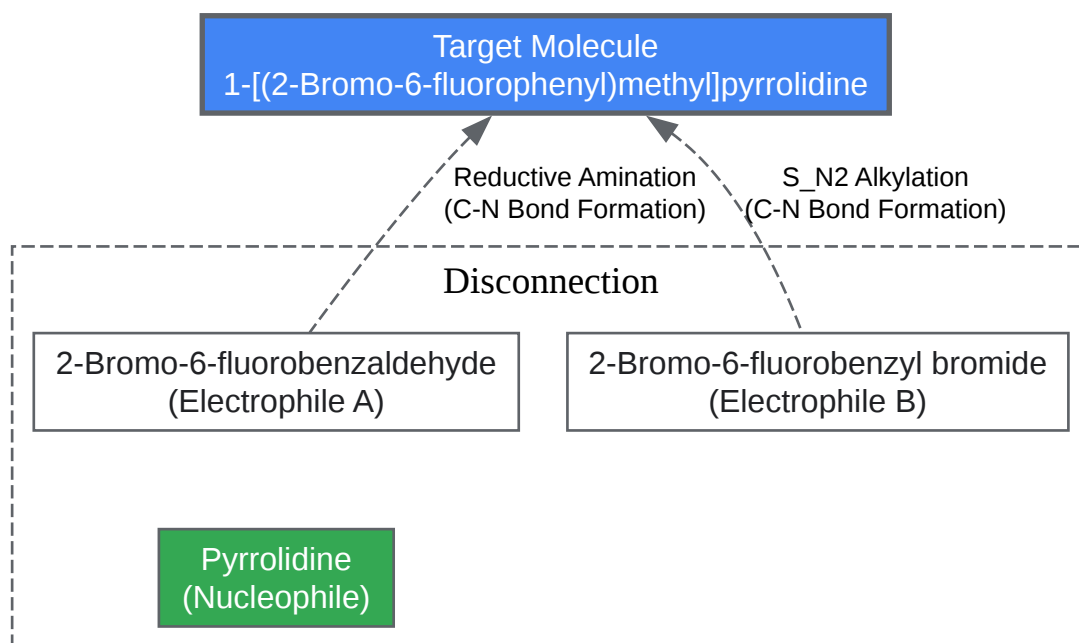
The presence of the 2-bromo and 6-fluoro substituents on the phenyl ring introduces significant steric hindrance around the benzylic position.^{[1][2]} This structural feature necessitates specific modifications to standard alkylation or reductive amination protocols to ensure high conversion and prevent side reactions.^[1]

This guide presents two validated synthetic routes:

- Method A (Reductive Amination): Recommended for small-to-medium scale (mg to gram) discovery chemistry due to milder conditions and higher functional group tolerance.^{[1][2]}
- Method B (Nucleophilic Substitution): Recommended for larger scale-up where cost-efficiency of reagents (benzyl halides) is prioritized.^{[1][2]}

Retrosynthetic Analysis & Pathway Design

The target molecule is disconnected at the benzylic C-N bond. The steric bulk of the ortho-substituents (Br, F) is the critical factor governing reaction kinetics.



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Figure 1: Retrosynthetic disconnection showing the two primary electrophilic partners accessible for coupling with pyrrolidine.[2]

Method A: Reductive Amination (Recommended)

Rationale: This route avoids the use of lachrymatory benzyl halides and minimizes the risk of over-alkylation (though less relevant for secondary amines, it prevents quaternary salt formation). The use of Sodium Triacetoxyborohydride (STAB) allows for a "one-pot" procedure that is highly chemoselective.[2]

Reagents & Materials

Reagent	Equiv. [1] [3] [4] [5] [6]	Role
2-Bromo-6-fluorobenzaldehyde	1.0	Starting Material (Electrophile)
Pyrrolidine	1.1 - 1.2	Nucleophile
NaBH(OAc) ₃ (STAB)	1.5	Reducing Agent (Hydride source)
Acetic Acid (AcOH)	1.0	Catalyst (Activates imine)
1,2-Dichloroethane (DCE)	Solvent	0.1 - 0.2 M Concentration

Step-by-Step Protocol

- Imine Formation (Activation):
 - In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 2-Bromo-6-fluorobenzaldehyde (1.0 equiv) in DCE (or DCM).
 - Add Pyrrolidine (1.1 equiv) followed by Acetic Acid (1.0 equiv).
 - Critical Insight: The 2,6-disubstitution creates a "steric wall."[\[1\]](#) Stir this mixture at Room Temperature (RT) for 1–2 hours before adding the reducing agent. This ensures the equilibrium shifts toward the iminium ion intermediate.
- Reduction:
 - Cool the mixture to 0°C (ice bath).
 - Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv) portion-wise over 10 minutes.
 - Note: Gas evolution (H₂) may occur; ensure the system is vented (e.g., via a needle in the septum).
 - Remove the ice bath and allow the reaction to warm to RT. Stir overnight (12–16 hours).
- Process Check (Self-Validation):

- TLC/LCMS: Check for the disappearance of the aldehyde (UV active, distinct shift). The product amine will likely streak on silica unless treated with TEA/NH₃.
- Checkpoint: If aldehyde remains, add 0.5 equiv more STAB and stir for 4 hours.
- Quench & Workup:
 - Quench the reaction by adding saturated aqueous NaHCO₃ (slowly).
 - Stir vigorously for 15 minutes to decompose boron complexes.
 - Separate phases.^{[1][7][8]} Extract the aqueous layer with DCM (2x).
- Acid-Base Purification (The "Trustworthiness" Step):
 - Combine organic layers.^{[1][9]} Do not dry yet.^[1]
 - Extract the organic layer with 1M HCl (2x). The product (amine) will protonate and move to the aqueous layer; non-basic impurities (unreacted aldehyde) remain in the organic layer.
 - Discard the organic layer.
 - Basify the aqueous acidic layer with 6M NaOH until pH > 12.
 - Extract the cloudy aqueous mixture with DCM (3x).
 - Dry combined organics over Na₂SO₄, filter, and concentrate in vacuo.

Method B: Nucleophilic Substitution (S_N2)

Rationale: Best for scenarios where the aldehyde is unavailable or for parallel synthesis libraries where heating blocks are used.

Reagents & Materials

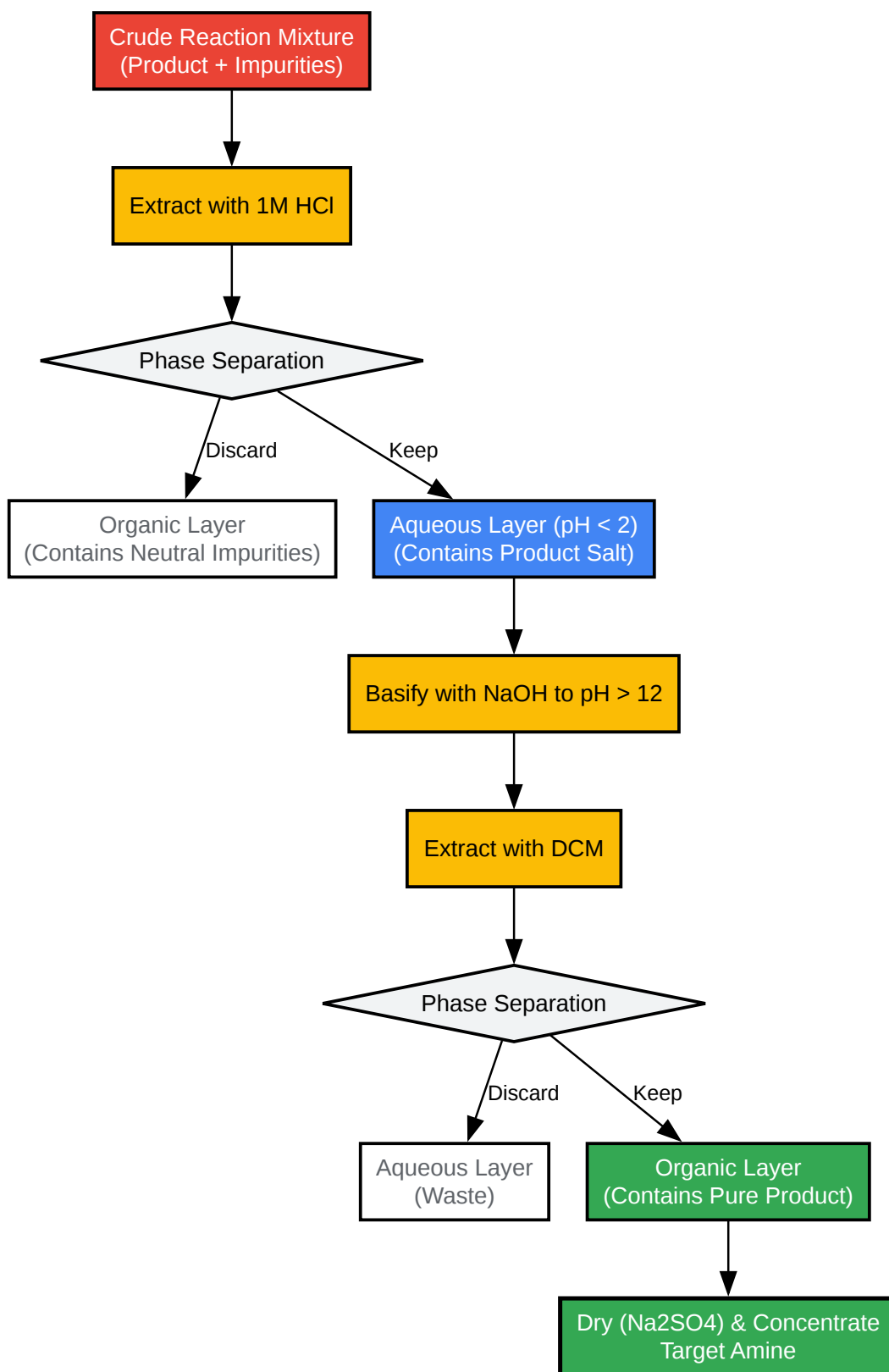
Reagent	Equiv. [1] [3] [4] [5] [6]	Role
2-Bromo-6-fluorobenzyl bromide	1.0	Electrophile
Pyrrolidine	2.0	Nucleophile & Base
K ₂ CO ₃	2.0	Auxiliary Base (Optional if excess amine used)
Acetonitrile (MeCN)	Solvent	Polar Aprotic (Promotes S _N 2)

Step-by-Step Protocol

- Setup:
 - Dissolve 2-Bromo-6-fluorobenzyl bromide (1.0 equiv) in MeCN.
 - Safety: Benzyl halides are potent lachrymators.[\[1\]](#) Handle in a fume hood.
 - Add K₂CO₃ (2.0 equiv).
- Addition:
 - Add Pyrrolidine (1.5–2.0 equiv) dropwise.
 - Thermodynamic Control: Due to the 2,6-steric hindrance, the reaction may be sluggish at RT. Heat the mixture to 60°C for 4–6 hours.
- Workup:
 - Cool to RT. Filter off the inorganic solids (KBr, K₂CO₃).
 - Concentrate the filtrate.[\[8\]](#)
 - Redissolve residue in EtOAc and wash with water and brine.[\[1\]](#)
 - Purification: Proceed to the Acid-Base extraction described in Method A (Step 5) to remove neutral impurities.[\[1\]](#)[\[2\]](#)

Purification & Characterization Workflow

The following flowchart illustrates the "Self-Validating" Acid-Base purification strategy, ensuring high purity without immediate column chromatography.



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Figure 2: Acid-Base Extraction Workflow for isolation of high-purity amine product.

Analytical Data (Expected)

- Physical State: Pale yellow to colorless oil.[\[1\]](#)
- ^1H NMR (400 MHz, CDCl_3):
 - Benzylic CH_2 : Singlet or fine doublet (due to F-coupling) around δ 3.70 – 3.85 ppm.[\[1\]](#)[\[2\]](#)
Note: The 2,6-substitution may cause magnetic anisotropy, shifting this signal slightly downfield compared to unsubstituted benzyl amines.
 - Aromatic Protons: Multiplet region δ 6.90 – 7.50 ppm (3 protons). Look for the specific splitting pattern of the 2-Br-6-F system.
 - Pyrrolidine Ring: Two multiplets: δ 2.50 – 2.65 ppm (4H, N- CH_2) and δ 1.75 – 1.85 ppm (4H, C- CH_2).
- ^{19}F NMR: Single peak around -110 to -115 ppm.[\[1\]](#)[\[2\]](#)
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$: Calculated for $\text{C}_{11}\text{H}_{13}\text{BrFN} \approx 258.02$.
 - Isotope Pattern: Distinct 1:1 doublet ($^{79}\text{Br}/^{81}\text{Br}$) at m/z 258 and 260.

Safety & Hazards

- 2-Bromo-6-fluorobenzyl bromide: Severe lachrymator and skin corrosive.[\[1\]](#)[\[2\]](#) Causes burns.[\[1\]](#) Use only in a well-ventilated fume hood.[\[1\]](#)[\[2\]](#)
- Sodium Triacetoxyborohydride: Reacts with water to release hydrogen gas.[\[1\]](#) Flammable.[\[1\]](#)
- DCE (1,2-Dichloroethane): Carcinogen and toxic.[\[1\]](#) DCM (Dichloromethane) is a viable, safer alternative for Method A.

References

- ChemicalBook. **1-[(2-Bromo-6-fluorophenyl)methyl]pyrrolidine** - Product Properties & CAS 1355247-07-2.[\[1\]](#)[\[2\]](#) Retrieved from

- PubChem.Compound Summary: 2-(2-Bromo-6-fluorophenyl)pyrrolidine (Analogous Structure).[1][2] Retrieved from
- PrepChem.Synthesis of N-(2-chlorobenzyl)-pyrrolidine (Protocol Analog). Retrieved from
- Google Patents.WO2017049409A1 - Synthesis utilizing 2-bromo-6-fluorobenzyl bromide.[1][2] Retrieved from
- GuideChem.2-Fluoro-6-nitrobenzyl bromide Synthesis and Properties. Retrieved from

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Sources

- 1. Welcome To Hyma Synthesis Pvt. Ltd [hymasynthesis.com]
- 2. AZ-133266637 | C₁₅H₁₀BrClFN₃O₂ | CID 16092137 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Progress in the Stereoselective Synthesis Methods of Pyrrolidine-Containing Drugs and Their Precursors | MDPI [mdpi.com]
- 4. WO2018211275A1 - Compounds - Google Patents [patents.google.com]
- 5. Crystal structure and Hirshfeld surface analysis of 1-[6-bromo-2-(4-fluorophenyl)-1,2,3,4-tetrahydroquinolin-4-yl]pyrrolidin-2-one - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 2-(2-Bromo-6-fluorophenyl)pyrrolidine | CAS#:1270421-39-0 | Chemsrcc [chemsrc.com]
- 7. guidechem.com [guidechem.com]
- 8. WO2022185055A1 - Pyrimidine or pyridine derivatives useful as hcn2 modulators - Google Patents [patents.google.com]
- 9. US20210299100A1 - Biaryl derivatives as yap/taz-tead protein-protein interaction inhibitors - Google Patents [patents.google.com]
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